

Preclinical Acute Toxicity and Safety Profile of Flutrimazole: A Technical Guide

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Compound of Interest

Compound Name: Flutrimazole

Cat. No.: B1673498

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This technical guide provides a comprehensive overview of the acute toxicity and safety profile of **Flutrimazole**, a topical imidazole antifungal agent, as established in preclinical studies. The information is compiled from various toxicological evaluations to support its clinical development and safe use.

Executive Summary

Flutrimazole exhibits a favorable acute toxicity profile in preclinical animal models. Studies in mice, rats, rabbits, and guinea pigs have demonstrated a very low order of acute toxicity following oral and intraperitoneal administration. Furthermore, it is well-tolerated locally, showing no significant dermal or ocular irritation, and lacks sensitizing, phototoxic, or photoallergic potential. These findings, coupled with its minimal systemic absorption after topical application, indicate a low risk of systemic toxicity and a high degree of safety for its intended therapeutic use.

Quantitative Toxicity Data

The following tables summarize the key quantitative data from acute toxicity studies of **Flutrimazole**.

Table 1: Acute Lethal Dose (LD50) of **Flutrimazole**

Species	Route of Administration	LD50 (mg/kg)	Reference
Mice	Oral	≥ 1000	[1]
Rats	Oral	≥ 1000	[1]
Mice	Intraperitoneal	≥ 1000	[1]
Rats	Intraperitoneal	≥ 1000	[1]

Table 2: Dermal and Ocular Irritation of 1% **Flutrimazole** Cream

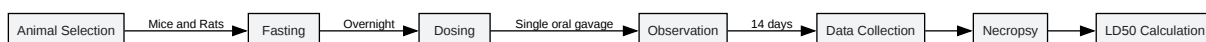
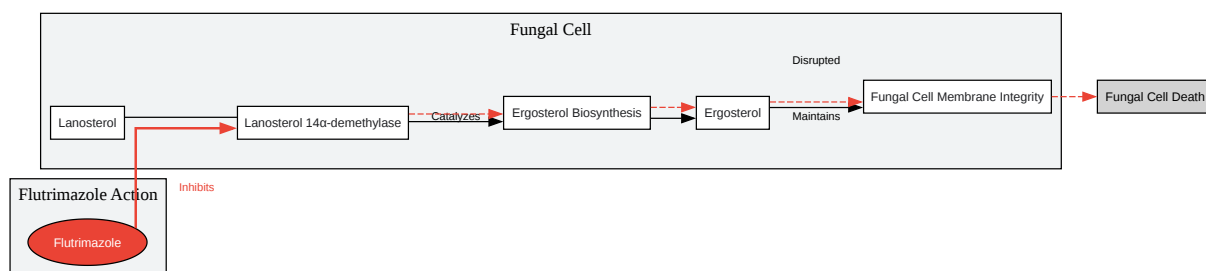
Study	Species	Test Substance	Irritation Index	Result	Reference
Acute Dermal Irritation	Rabbit	1% Flutrimazole Cream	Not specified	No lesions due to flutrimazole	[1]
Cumulative Dermal Irritation	Rabbit	1% Flutrimazole Cream	1.2	Better tolerated than 1% Clotrimazole cream	[1]
Cumulative Dermal Irritation	Rabbit	1% Clotrimazole Cream	3.7	-	[1]
Acute Ocular Irritation	Rabbit	1% Flutrimazole Cream	Not specified	No lesions due to flutrimazole	[1]

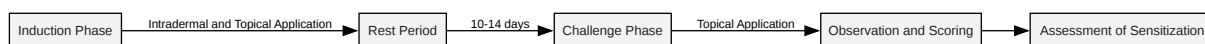
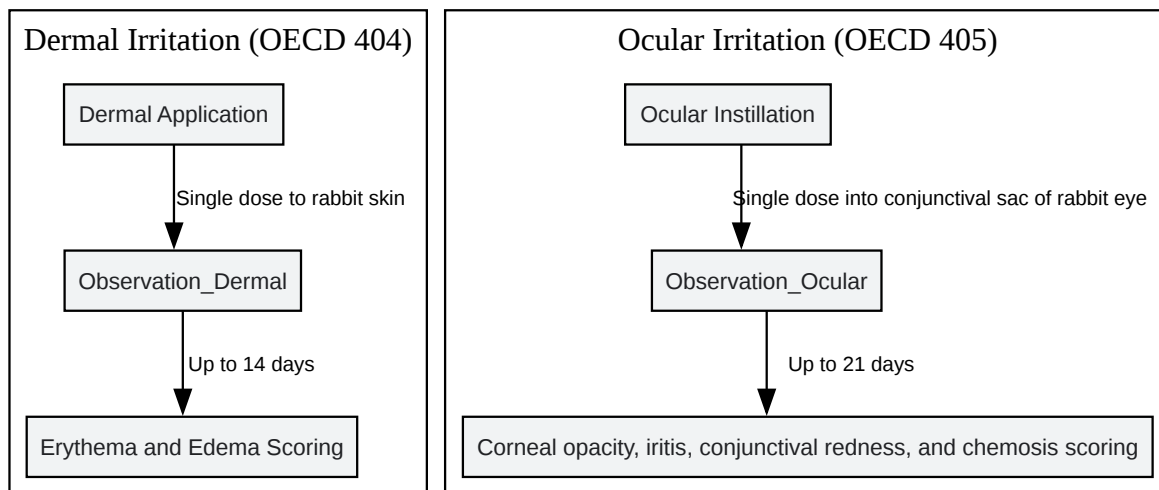
Table 3: Sensitization, Phototoxicity, and Photoallergy Potential of 1% **Flutrimazole** Cream

Study	Species	Test	Result	Reference
Dermal Sensitization	Guinea Pig	Magnusson and Kligman Test	Lacks sensitizing potential	[1]
Phototoxicity	Guinea Pig	Not specified	Devoid of phototoxic potential	[1]
Photoallergy	Guinea Pig	Not specified	Does not induce photoallergic reactions	[1]

Mechanism of Action

Flutrimazole, like other imidazole antifungal agents, exerts its therapeutic effect by inhibiting the fungal enzyme lanosterol 14 α -demethylase.[2][3][4][5][6][7] This enzyme is a critical component of the ergosterol biosynthesis pathway in fungi. Ergosterol is an essential structural component of the fungal cell membrane. By inhibiting its synthesis, **Flutrimazole** disrupts the integrity and function of the cell membrane, leading to fungal cell death.





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- To cite this document: BenchChem. [Preclinical Acute Toxicity and Safety Profile of Flutrimazole: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1673498#acute-toxicity-and-safety-profile-of-flutrimazole-in-preclinical-studies]

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